

4-Bromo-2-methoxy-3-methylaniline molecular weight

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Compound of Interest

Compound Name: 4-Bromo-2-methoxy-3-methylaniline

Cat. No.: B2931393

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An In-depth Technical Guide to **4-Bromo-2-methoxy-3-methylaniline** and Related Isomers for Researchers and Drug Development Professionals

Introduction

This technical guide provides comprehensive information on the physicochemical properties, synthesis, and potential biological relevance of **4-Bromo-2-methoxy-3-methylaniline** and its structurally related isomers. While specific experimental data for **4-Bromo-2-methoxy-3-methylaniline** is not readily available in the public domain, this guide leverages data from closely related compounds to provide valuable insights for researchers, scientists, and professionals in drug development. The information is presented to facilitate comparative analysis and to guide experimental design.

Physicochemical Properties

A clear understanding of the physicochemical properties of a compound is fundamental for its application in research and development. The following table summarizes the key properties of **4-Bromo-2-methoxy-3-methylaniline** (calculated) and its related, experimentally characterized isomers.

Property	4-Bromo-2-methoxy-3-methylaniline	4-Bromo-2-methoxyaniline	4-Bromo-2-methylaniline	4-Bromo-3-methylaniline
Molecular Formula	C ₈ H ₁₀ BrNO	C ₇ H ₈ BrNO[1]	C ₇ H ₈ BrN[2][3][4]	C ₇ H ₈ BrN
Molecular Weight	216.08 g/mol	202.05 g/mol [1]	186.05 g/mol [2][3][4][5]	186.05 g/mol
CAS Number	Not available	59557-91-4[1]	583-75-5[2][5]	6933-10-4
Melting Point	Not available	56.5-58 °C	57-59 °C[3]	80-82 °C[6]
Boiling Point	Not available	Not available	240 °C	240 °C[6]
Appearance	Not available	Solid[1]	White to light yellow crystal powder[3]	Powder[6]

Experimental Protocols

Detailed experimental protocols are crucial for the synthesis and further investigation of these compounds. Below is a selection of synthesis methods for related isomers of **4-Bromo-2-methoxy-3-methylaniline**.

Synthesis of 4-Bromo-2-methoxyaniline

A common method for the synthesis of 4-Bromo-2-methoxyaniline involves the bromination of 2-methoxyaniline (o-anisidine)[7].

Materials:

- 2-Methoxyaniline (o-anisidine)
- 2,4,4,6-tetrabromo-2,5-cyclohexadienone
- Methylene chloride
- 2N Sodium hydroxide solution

- Water
- Magnesium sulfate

Procedure:

- Dissolve 2-methoxyaniline (0.122 mol) in 250 ml of methylene chloride in a suitable reaction vessel.
- Chill the solution to -10°C using an appropriate cooling bath.
- Slowly add 2,4,4,6-tetrabromo-2,5-cyclohexadienone (0.122 mol) to the solution, ensuring the temperature is maintained below -5°C .
- After the addition is complete, allow the reaction mixture to warm to room temperature.
- Wash the reaction mixture with 2N sodium hydroxide solution (2 x 75 ml).
- Subsequently, wash the organic layer with water (2 x 25 ml).
- Dry the organic layer over magnesium sulfate.
- Evaporate the solvent under reduced pressure to yield the crude product.
- Purify the product using a silica gel column, eluting with methylene chloride to obtain 4-Bromo-2-methoxyaniline.

Synthesis of 4-Bromo-3-methylaniline

The synthesis of 4-bromo-3-methylaniline can be achieved through the reduction of a nitrated precursor[6][8].

Materials:

- 1-bromo-2-methyl-4-nitrobenzene
- Methanol
- Activated Raney nickel

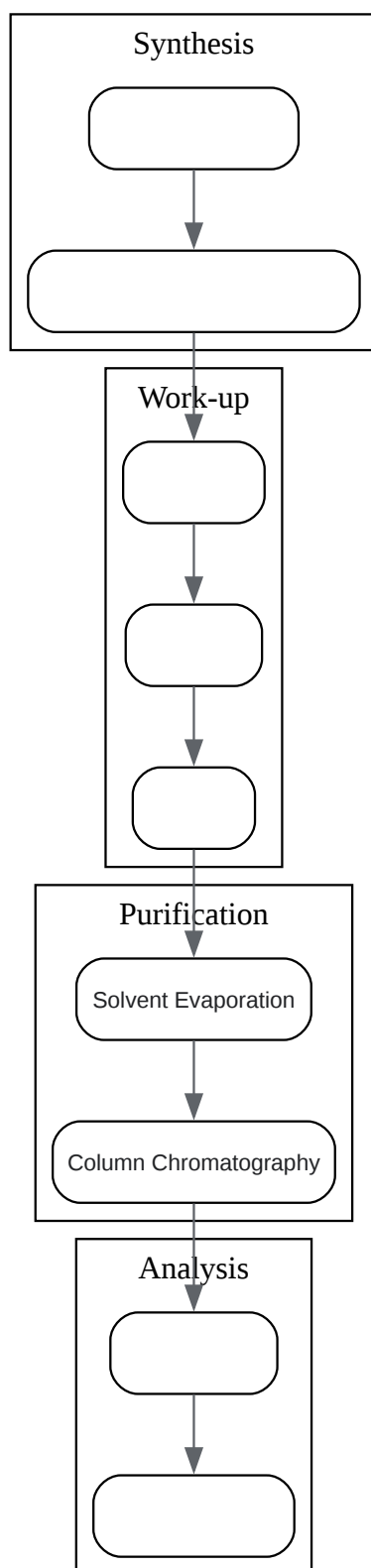
- Hydrogen gas
- Celite

Procedure:

- To a suspension of 1-bromo-2-methyl-4-nitrobenzene (18.51 mmol) in 200 mL of methanol, add activated Raney nickel (0.4 g).
- Stir the mixture under a hydrogen atmosphere (30 psi) for 3 hours.
- Monitor the reaction for completion.
- Upon completion, filter the reaction mixture through Celite to remove the catalyst.
- Remove the solvent from the filtrate under reduced pressure.
- Dry the residue under vacuum to afford 4-bromo-3-methylaniline as a white solid.

Logical Workflow for Synthesis and Purification

The general workflow for the synthesis and purification of substituted anilines can be visualized as follows.



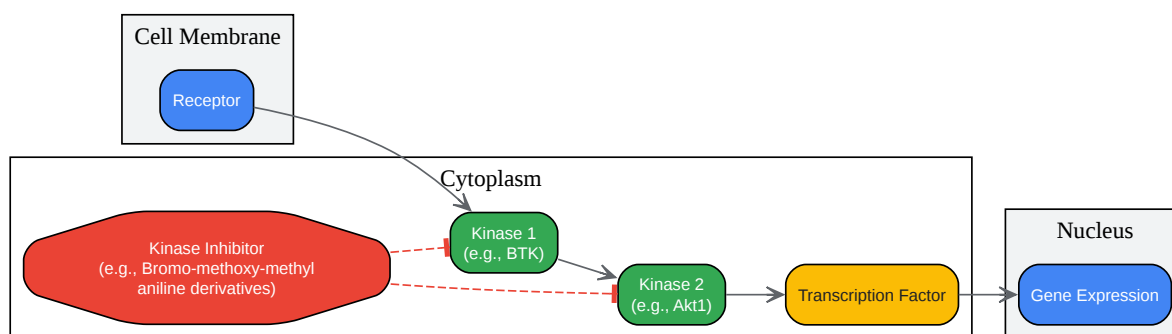
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Caption: A generalized workflow for the synthesis and purification of substituted anilines.

Potential Relevance in Drug Discovery and Signaling Pathways

Substituted anilines are important scaffolds in medicinal chemistry. While there is no specific biological data for **4-Bromo-2-methoxy-3-methylaniline**, the related compound 4-Bromo-3-methoxy-N-methylaniline has been cited in patents as a potential Akt1 modulator and Bruton's tyrosine kinase (BTK) inhibitor[9]. Kinases are crucial components of signaling pathways that regulate cell growth, proliferation, and survival. Inhibitors of these pathways are of significant interest in the development of targeted cancer therapies.

The diagram below illustrates a simplified kinase signaling pathway that is often targeted in drug development.



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Caption: A simplified kinase signaling pathway and the potential point of intervention for kinase inhibitors.

This guide provides a starting point for researchers interested in **4-Bromo-2-methoxy-3-methylaniline** and related compounds. The provided data on isomers can aid in the prediction of properties and the design of synthetic routes and biological assays. Further research is needed to fully characterize the specific properties and potential applications of **4-Bromo-2-methoxy-3-methylaniline**.

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